

Structure Elucidation of Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate

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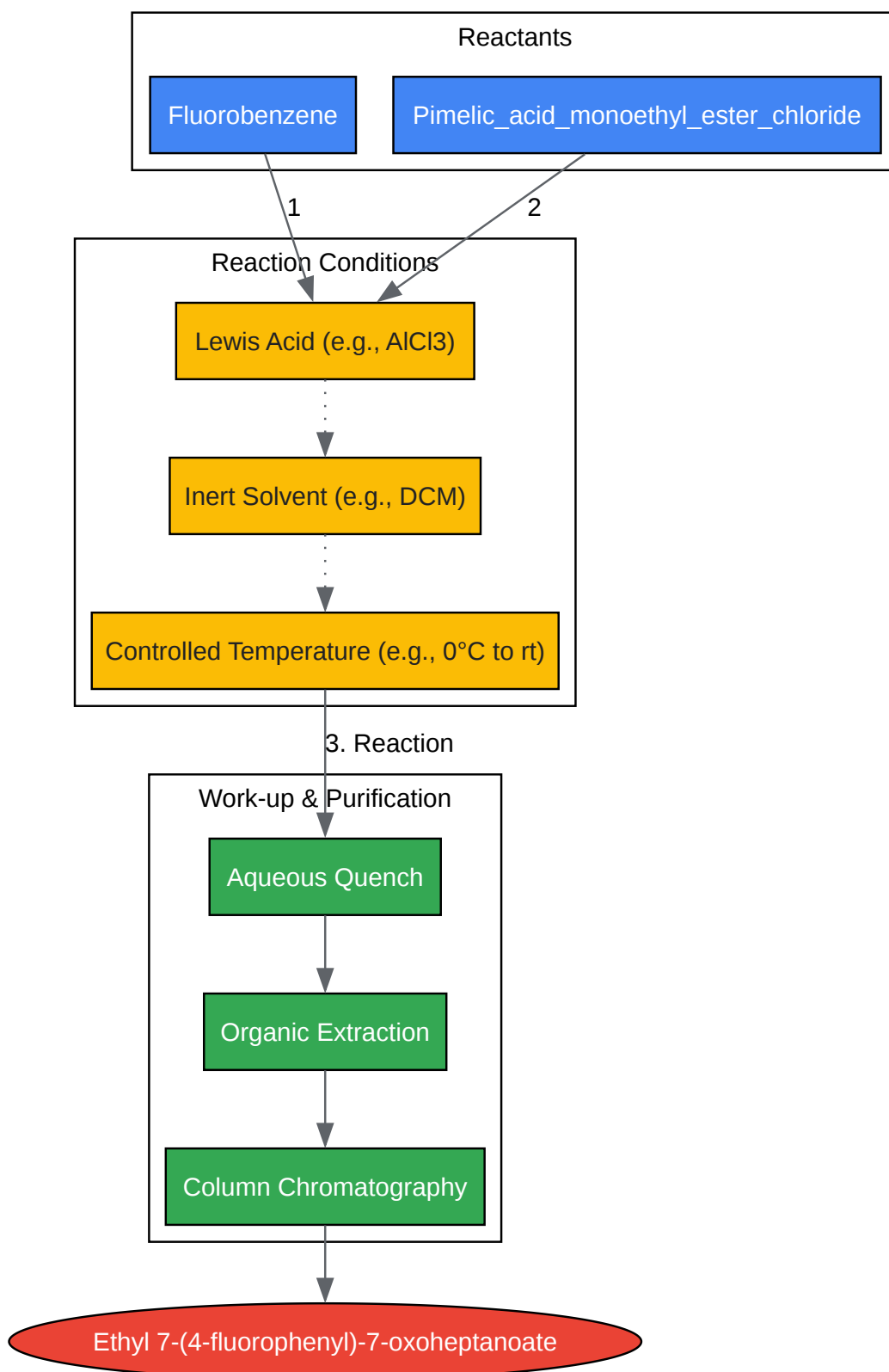
For Researchers, Scientists, and Drug Development Professionals

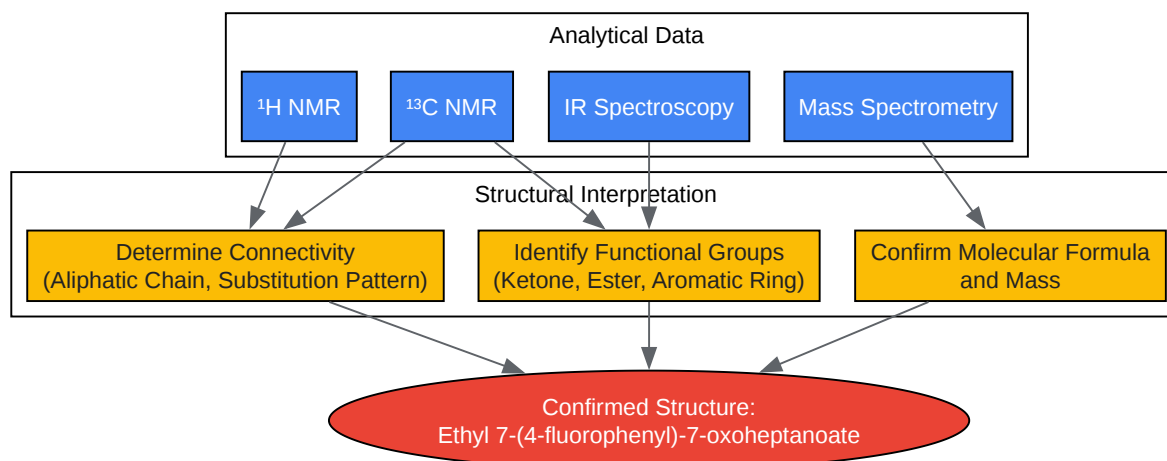
This technical guide provides a comprehensive overview of the structure, synthesis, and analytical characterization of **Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate**. The information presented herein is intended to support research and development activities by offering detailed experimental protocols, tabulated analytical data for easy reference, and visual representations of key chemical processes and logical workflows.

Chemical Structure and Properties

Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate is a ketoester with the molecular formula $C_{15}H_{19}FO_3$ and a CAS number of 122115-51-9.^[1] Its structure consists of a heptanoate ethyl ester backbone with a 4-fluorophenyl ketone substituent at the 7-position.

Structural Diagram





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References

- 1. Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate, 97.0%, 1g [scisupplies.eu]
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